

# Synthesis of 12-Tridecenyl Acetate for Research Applications

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## Compound of Interest

Compound Name: 12-Tridecenyl acetate

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This document provides detailed protocols for the synthesis of (Z)-**12-tridecenyl acetate** and (E)-**12-tridecenyl acetate**, valuable compounds for research in chemical ecology, pest management, and as synthetic intermediates. The synthesis involves a stereoselective Wittig reaction to construct the C13 alkene backbone, followed by acetylation of the terminal alcohol.

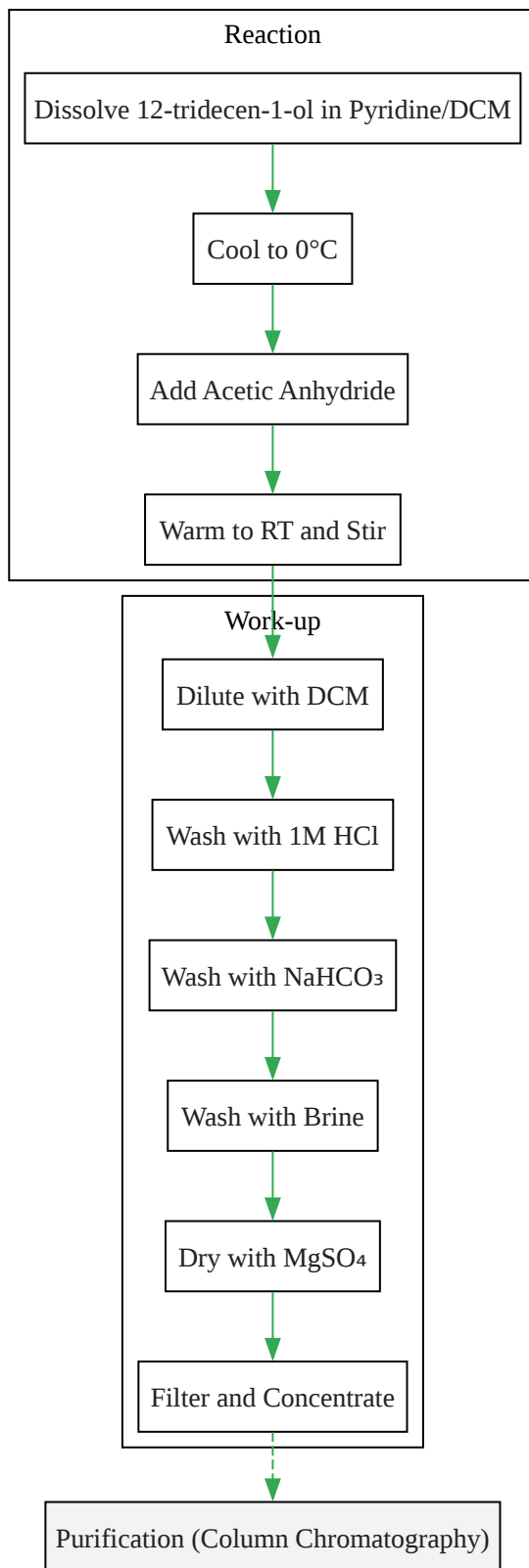
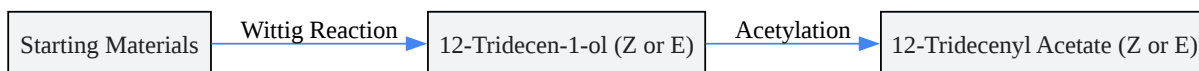
## Chemical Properties and Data

A summary of the key chemical properties for the synthesized **12-tridecenyl acetate** isomers is provided below.

Property	(Z)-12-Tridecenyl Acetate	(E)-12-Tridecenyl Acetate
Molecular Formula	C <sub>15</sub> H <sub>28</sub> O <sub>2</sub>	C <sub>15</sub> H <sub>28</sub> O <sub>2</sub>
Molecular Weight	240.38 g/mol	240.38 g/mol
Appearance	Colorless to pale yellow oil	Colorless to pale yellow oil
Boiling Point	Not determined	Not determined
Solubility	Soluble in organic solvents (e.g., hexane, ethyl acetate, dichloromethane)	Soluble in organic solvents (e.g., hexane, ethyl acetate, dichloromethane)
CAS Number	Not available	Not available

## Synthetic Overview

The synthesis of **12-tridecenyl acetate** is approached in a two-step sequence. The first key step is the formation of the carbon-carbon double bond via a Wittig reaction, which allows for the stereoselective synthesis of either the (Z) or (E) isomer. The resulting 12-tridecen-1-ol is then acetylated to yield the final product.



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